

BDP-13176: A Technical Guide to Target Binding and Affinity

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Compound of Interest

Compound Name: BDP-13176

Cat. No.: B15606656

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the binding characteristics and affinity of **BDP-13176** for its molecular target, fascin 1. The information presented herein is collated from publicly available research and is intended to support further investigation and drug development efforts.

Core Executive Summary

BDP-13176 is a potent small-molecule inhibitor of fascin 1, an actin-bundling protein implicated in cancer metastasis.^{[1][2]} Its mechanism of action involves direct binding to fascin 1, which in turn disrupts the protein's ability to bundle filamentous actin (F-actin). This inhibition of actin bundling is crucial for cell migration and invasion, making fascin 1 a compelling target for anti-metastatic therapies.^[2]

Quantitative Binding and Affinity Data

The binding affinity and functional potency of **BDP-13176** have been characterized using various biophysical and biochemical assays. The following tables summarize the key quantitative data.

Parameter	Value	Method	Reference
Dissociation Constant (Kd)	90 nM	Not Specified	[1]
Dissociation Constant (Kd)	85 ± 0.02 nM	Surface Plasmon Resonance (SPR)	[3]
Dissociation Constant (Kd)	50 nM	Isothermal Titration Calorimetry (ITC)	[3]
Functional Potency			
Half Maximal Inhibitory Concentration (IC50)	240 nM	Actin Bundling Assay	[1][2]

Table 1: **BDP-13176** Binding Affinity and Functional Potency for Fascin 1

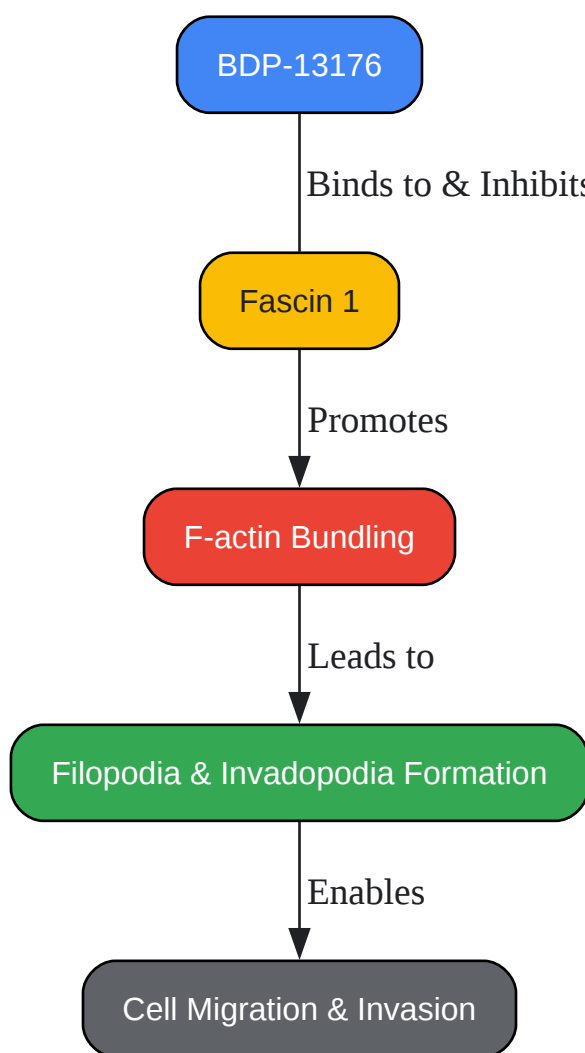
Parameter	Value	Condition	Reference
N (Stoichiometry)	1.05 ± 0.01	BDP-13176 (150 µM) binding to Fascin (15 µM)	[3]
ΔH (Enthalpy)	-2400 ± 200 cal mol ⁻¹	BDP-13176 (150 µM) binding to Fascin (15 µM)	[3]
ΔS (Entropy)	-45.9 cal mol ⁻¹ K ⁻¹	BDP-13176 (150 µM) binding to Fascin (15 µM)	[3]

Table 2: Thermodynamic Parameters of **BDP-13176** Binding to Fascin 1 via Isothermal Titration Calorimetry (ITC)

Mechanism of Action

Fascin 1 is a key protein in the formation of cell protrusions such as filopodia and invadopodia, which are essential for cell motility.[2] It cross-links F-actin into tightly packed parallel bundles.

BDP-13176 exerts its inhibitory effect by binding to a cleft between the β -trefoil domains 1 and 2 of fascin 1.[3] This binding directly blocks actin-binding site 2 (ABS2) and induces a conformational change that also disrupts actin-binding site 1 (ABS1).[3] The ultimate result is the inhibition of F-actin bundling, leading to a reduction in cancer cell migration and invasion.[2]



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Caption: **BDP-13176** Mechanism of Action

Experimental Protocols

Detailed methodologies are crucial for the replication and extension of scientific findings. The following sections outline the protocols used to determine the binding affinity and functional potency of **BDP-13176**.

Surface Plasmon Resonance (SPR)

SPR is a label-free technique used to measure real-time biomolecular interactions.

- Immobilization: Recombinant (His8)2-fascin is immobilized on the sensor chip surface.
- Binding: A multi-cycle kinetic analysis is performed by injecting various concentrations of **BDP-13176** over the chip surface.
- Data Analysis: The resulting sensorgrams, which measure the change in refractive index upon binding, are fitted to a 1:1 kinetic binding model to determine the association (k_a) and dissociation (k_d) rate constants, from which the dissociation constant (K_d) is calculated ($K_d = k_d/k_a$).^[3]



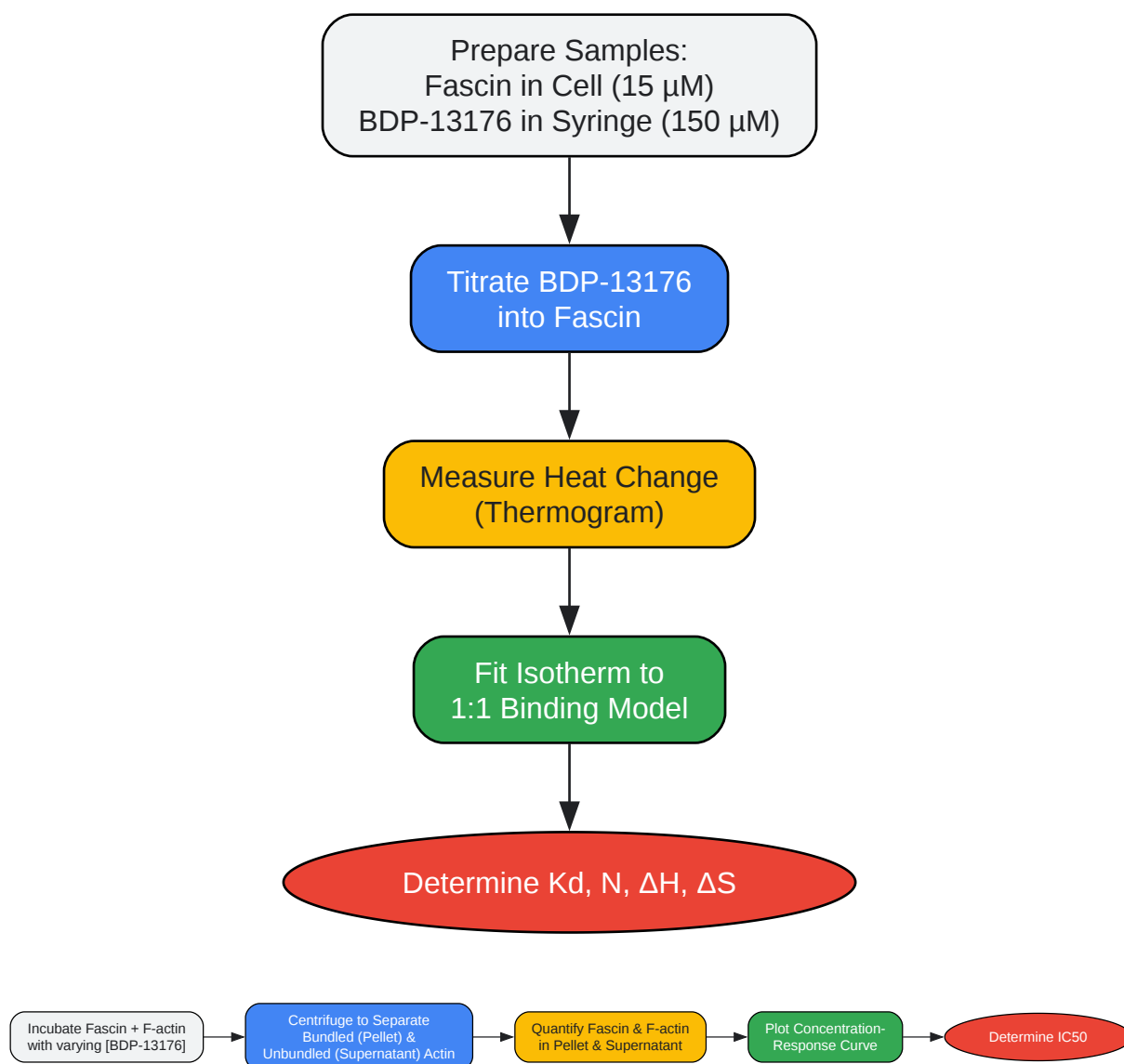
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Caption: SPR Experimental Workflow

Isothermal Titration Calorimetry (ITC)

ITC directly measures the heat changes that occur upon molecular interactions, allowing for the determination of binding affinity, stoichiometry, and thermodynamic parameters.

- Sample Preparation: A solution of fascin (e.g., 15 μ M) is placed in the sample cell, and a solution of **BDP-13176** (e.g., 150 μ M) is loaded into the injection syringe.^[3]
- Titration: The **BDP-13176** solution is titrated into the fascin solution in a series of small injections.
- Data Analysis: The heat released or absorbed during each injection is measured, generating a titration thermogram.^[3] This data is then integrated and fitted to a 1:1 binding model to determine the binding constant (K_a , from which K_d is calculated), stoichiometry (N), and the enthalpy (ΔH) and entropy (ΔS) of binding.^[3] The first data point is typically removed from the analysis.^[3]



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